

Diphenyliodonium hexafluorophosphate CAS number 58109-40-3 information

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Compound of Interest

Compound Name: *Diphenyliodonium
hexafluorophosphate*

Cat. No.: *B1225549*

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An In-Depth Technical Guide to **Diphenyliodonium Hexafluorophosphate**

CAS Number: 58109-40-3

This technical guide provides a comprehensive overview of **Diphenyliodonium hexafluorophosphate** (DPI-PF6), a versatile compound widely utilized by researchers, scientists, and drug development professionals. The document details its physicochemical properties, primary applications, mechanisms of action, relevant experimental protocols, and safety information.

Physicochemical Properties

Diphenyliodonium hexafluorophosphate is a solid, light-sensitive, and hygroscopic compound.^{[1][2][3]} Its key physical and chemical properties are summarized below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₁₀ F ₆ IP	[3][4][5]
Molecular Weight	426.08 g/mol	[4][6]
Appearance	White to off-white or pale cream crystalline powder	[4][7][8]
Melting Point	140-144 °C	[1][9]
Solubility	Soluble in tetrahydrofuran, ethyl acetate, methanol, acetonitrile, dimethylformamide, dimethyl carbonate. Sparingly soluble in chloroform and dichloromethane. Insoluble in pentanes, hexanes, toluene, and diethyl ether.	[2][4]
InChI Key	DSSRLRJACJENEU-UHFFFAOYSA-N	[4]
SMILES String	F--INVALID-LINK--(F)(F)(F)F.--INVALID-LINK--c2ccccc2	[10]

Core Applications

DPI-PF6 is a prominent compound in several fields of chemical research and industry due to its high reactivity and stability.[11]

Cationic Photoinitiation

The most significant application of DPI-PF6 is as a cationic photoinitiator and photoacid generator.[2][4][7] Upon exposure to UV radiation, it undergoes photolysis to generate a strong Brønsted acid (superacid), which can initiate the polymerization of various monomers, particularly epoxides and vinyl ethers.[12][13] This property is crucial in UV-curable coatings, inks, adhesives, and in the manufacturing of photoresists for electronics.[11] It is also widely

used in dental resin materials, often in combination with other photosensitizers like camphorquinone, to enhance the polymerization process.[14][15]

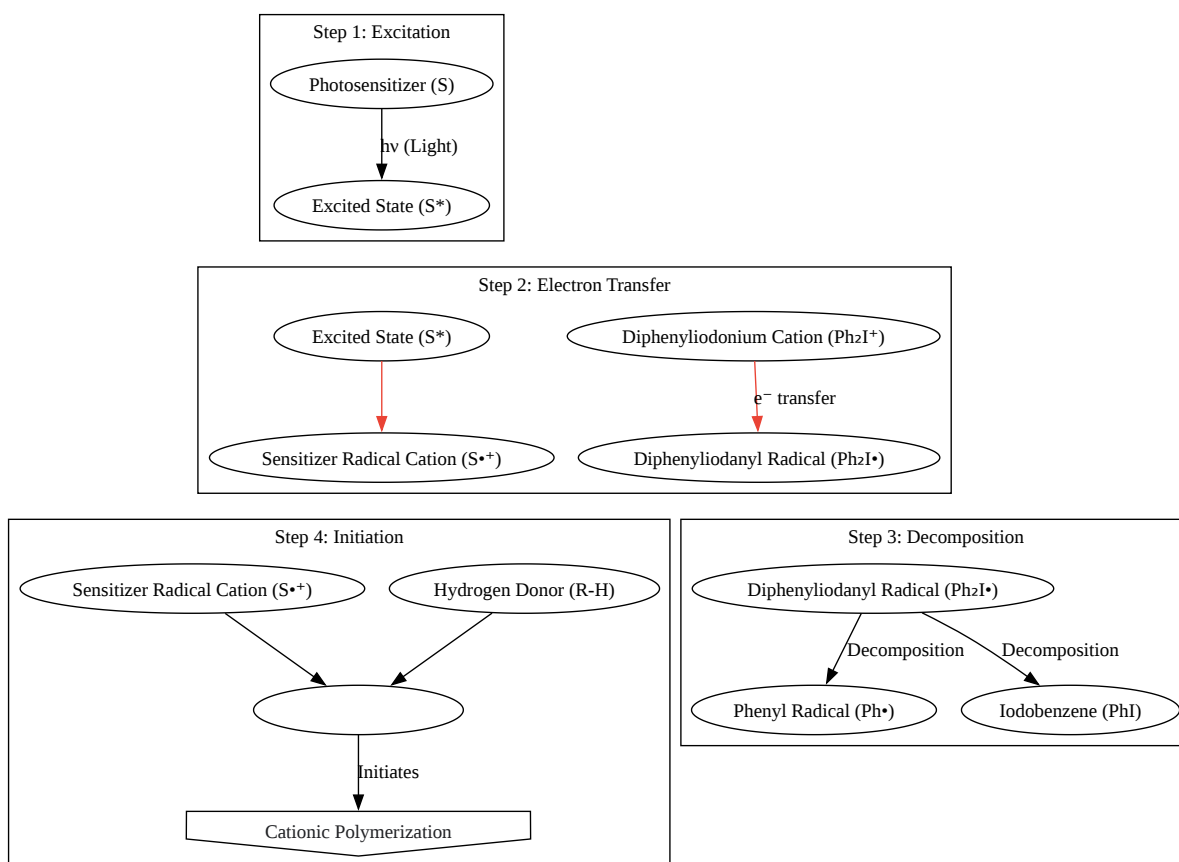
Organic Synthesis

In organic synthesis, DPI-PF6 serves as a powerful arylating reagent.[2][4][7] It provides a reliable method for introducing phenyl groups into organic molecules.[11] Diaryliodonium salts are often employed in metal-catalyzed cross-coupling reactions, enabling milder reaction conditions compared to traditional methods using aryl halides.[16] It also functions as a versatile oxidant in various synthetic transformations.[4][7]

Mechanism of Action: Photopolymerization

The function of DPI-PF6 as a photoinitiator is typically facilitated through photosensitization, most commonly via an electron transfer mechanism.[17]

- **Excitation:** A photosensitizer (S), such as camphorquinone in dental applications or other dyes, absorbs light ($h\nu$) and is promoted to an excited state (S^*). [14][17]
- **Electron Transfer:** The excited photosensitizer donates an electron to the diphenyliodonium cation (Ph_2I^+), which acts as an electron acceptor. [17] This results in the formation of a photosensitizer radical cation ($S^{\bullet+}$) and a transient diphenyliodanyl radical ($\text{Ph}_2\text{I}^\bullet$).
- **Decomposition & Acid Generation:** The unstable diphenyliodanyl radical rapidly decomposes to yield a phenyl radical (Ph^\bullet) and iodobenzene (PhI). [18]
- **Initiation:** In cationic polymerization, the radical cation of the sensitizer can interact with a hydrogen-donating species (R-H), such as a solvent or monomer, to generate a proton (H^+) and a sensitizer-derived radical. This proton, complexed with the hexafluorophosphate anion (PF_6^-), forms the superacid HPF_6 , which initiates the polymerization of monomers like epoxides. [12] In free-radical polymerization, the generated phenyl radical directly initiates the polymerization of monomers like acrylates. [19]



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Experimental Protocols

Synthesis of Diphenyliodonium Hexafluorophosphate

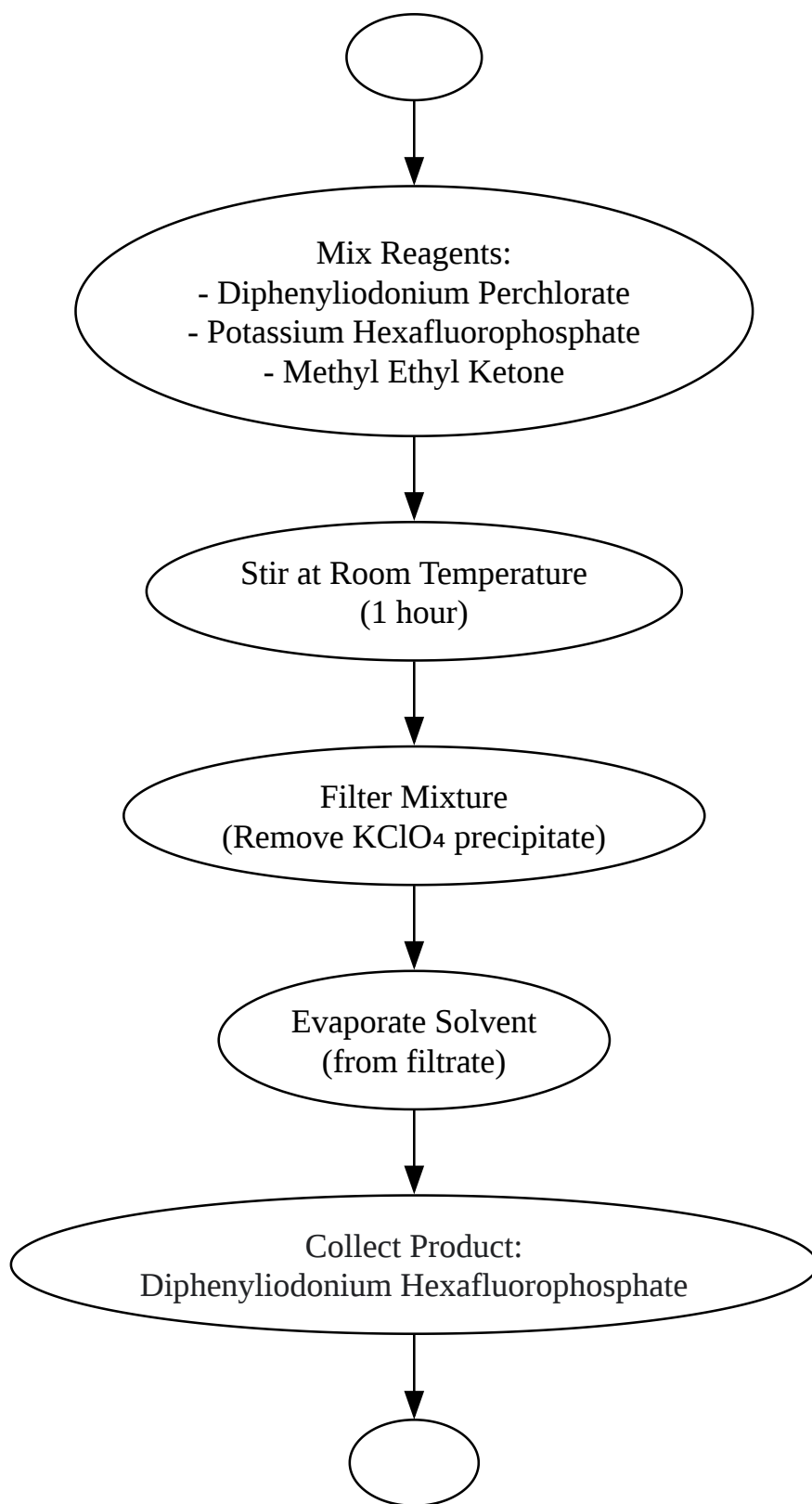
A straightforward synthesis involves an anion exchange reaction from a more readily available diphenyliodonium salt, such as the perchlorate.^[20]

Materials:

- Diphenyliodonium perchlorate (4.0 parts)
- Potassium hexafluorophosphate (1.95 parts)
- Methyl ethyl ketone (approx. 90 parts)

Procedure:

- Combine diphenyliodonium perchlorate, potassium hexafluorophosphate, and methyl ethyl ketone in a suitable reaction vessel.
- Stir the mixture vigorously at room temperature for 1 hour. During this time, a precipitate of potassium perchlorate will form.
- Filter the reaction mixture to remove the precipitated potassium perchlorate.
- Evaporate the solvent from the filtrate under reduced pressure.
- The resulting solid is **diphenyliodonium hexafluorophosphate**. The reported yield for this procedure is approximately 94%.^[20]



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Protocol for Photopolymerization of an Epoxide Monomer

This protocol describes a typical experiment to evaluate the efficacy of DPI-PF6 as a photoinitiator for cationic polymerization.

Materials:

- Epoxide monomer (e.g., cyclohexene oxide)
- **Diphenyliodonium hexafluorophosphate (DPI-PF6)**
- Photosensitizer (optional, for visible light curing, e.g., camphorquinone)
- Solvent (e.g., dichloromethane, if needed)
- Differential Scanning Calorimeter (DSC) equipped with a UV/Vis light source or an FTIR spectrometer.

Procedure:

- **Sample Preparation:** Prepare a formulation by mixing the epoxide monomer with a specific concentration of DPI-PF6 (e.g., 1 mol%). If using a sensitizer, add it to the mixture as well (e.g., 0.5 mol%). Ensure thorough mixing in a dark environment to prevent premature reaction.
- **Analysis Setup:** Place a small, precise amount of the prepared resin into a DSC pan or onto an FTIR crystal.
- **Initiation & Monitoring:** Place the sample in the analysis instrument (Photo-DSC or FTIR). Irradiate the sample with a light source of appropriate wavelength (UV for direct initiation, or visible light, e.g., 470 nm, if using a sensitizer like camphorquinone).[\[12\]](#)[\[14\]](#)
- **Data Collection:** Monitor the reaction kinetics in real-time. A Photo-DSC will measure the heat flow (exotherm) as a function of time, which is proportional to the rate of polymerization. [\[12\]](#) An FTIR will monitor the disappearance of the characteristic epoxide peak, allowing for the calculation of monomer conversion over time.[\[19\]](#)

- Analysis: Integrate the heat flow curve or analyze the peak area reduction to determine the rate of polymerization and the final monomer conversion.[12][19]

Toxicological and Safety Information

DPI-PF6 is classified as a corrosive substance that requires careful handling.[5][9]

Hazard Classification:

- GHS Pictogram: GHS05 (Corrosion)[5]
- Signal Word: Danger[5]
- Hazard Statements: H314 - Causes severe skin burns and eye damage.[5][9]

Safety and Handling Precautions:

- Engineering Controls: Use only in a well-ventilated area or under a chemical fume hood.[1]
[9] Take precautionary measures against static discharge.[9]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection (safety glasses and face shield).[9] A particulate filter respirator (e.g., N95) is recommended.
- Handling: Do not breathe dust.[5] Avoid contact with skin, eyes, and clothing.[3] Wash hands thoroughly after handling.[9] Keep away from food and drink.[9]
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container.[3] Protect from light, moisture, and air.[1][3] Store in an inert atmosphere.[1] It is incompatible with strong acids and oxidizers.[2][9]
- First Aid:
 - If Swallowed: Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or doctor.[5][9]
 - If on Skin: Take off immediately all contaminated clothing. Rinse skin with water/shower.[5]
[9]

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[5][9]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.[5]

Ecological Information:

- Data on persistence, degradability, and bioaccumulative potential are largely unavailable.[9]
It shall not be classified as hazardous to the aquatic environment.[9]

This guide is intended for informational purposes for qualified professionals. Always refer to the most current Safety Data Sheet (SDS) before handling this chemical.

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References

- 1. fishersci.com [fishersci.com]
- 2. Diphenyliodonium hexafluorophosphate, 98% | Fisher Scientific [fishersci.ca]
- 3. WERCS Studio - Application Error [assets.thermofisher.com]
- 4. Diphenyliodonium hexafluorophosphate | 58109-40-3 [chemicalbook.com]
- 5. Page loading... [guidechem.com]
- 6. Diphenyliodonium hexafluorophosphate | C12H10F6IP | CID 2737136 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Manufacturers of Diphenyliodonium hexafluorophosphate, ≥98%, CAS 58109-40-3, D 4212, along with worldwide shipping | Otto Chemie Pvt Ltd - IN [ottokemi.com]
- 8. Diphenyliodonium hexafluorophosphate, 98% 250 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- 9. chemos.de [chemos.de]
- 10. merckmillipore.com [merckmillipore.com]
- 11. chemimpex.com [chemimpex.com]

- 12. Squaric acid derivative effects on the kinetics of photopolymerization of different monomers - RSC Advances (RSC Publishing) DOI:10.1039/C6RA17533C [pubs.rsc.org]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. Effect of diphenyliodonium hexafluorophosphate on the physical and chemical properties of ethanolic solvated resins containing camphorquinone and 1-phenyl-1,2-propanedione sensitizers as initiators | Pocket Dentistry [pocketdentistry.com]
- 16. organ.su.se [organ.su.se]
- 17. New kinetic and mechanistic aspects of photosensitization of iodonium salts in photopolymerization of acrylates - RSC Advances (RSC Publishing) DOI:10.1039/C7RA05978G [pubs.rsc.org]
- 18. researchgate.net [researchgate.net]
- 19. Bis(4-methyl phenyl)iodonium as an alternative component to diphenyliodonium in camphorquinone-based ternary initiating systems | Pocket Dentistry [pocketdentistry.com]
- 20. prepchem.com [prepchem.com]
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